

# p-Tolualdehyde-d4 certificate of analysis

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## Compound of Interest

Compound Name: *p*-Tolualdehyde-d4

Cat. No.: B12316089

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## Technical Guide: p-Tolualdehyde-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **p-Tolualdehyde-d4**, a deuterated analog of p-tolualdehyde. It is intended to serve as a valuable resource for researchers and professionals in drug development and analytical chemistry, offering detailed information on its properties, applications, and relevant experimental workflows.

## Introduction

**p-Tolualdehyde-d4** (4-Methylbenzaldehyde-2,3,5,6-d4) is the deuterium-labeled form of p-tolualdehyde.<sup>[1]</sup> Stable isotope-labeled compounds, such as **p-tolualdehyde-d4**, are essential tools in various stages of drug development and clinical research. Their primary application is as internal standards for quantitative analyses using techniques like gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).<sup>[1]</sup> The incorporation of deuterium atoms results in a higher molecular weight, allowing for clear differentiation from the unlabeled analyte while maintaining nearly identical chemical and physical properties.

Deuteration has also garnered attention for its potential to influence the pharmacokinetic and metabolic profiles of drug candidates.<sup>[1][2]</sup> The substitution of hydrogen with deuterium can lead to a stronger carbon-deuterium bond, which may slow down metabolic processes and alter the drug's half-life and bioavailability.<sup>[2]</sup>

## Physicochemical Properties

The following tables summarize the key physicochemical properties of both **p-tolualdehyde-d4** and its non-deuterated counterpart, p-tolualdehyde.

Table 1: Properties of **p-Tolualdehyde-d4**

Property	Value	Reference
CAS Number	1219804-07-5	[1][3]
Molecular Formula	C <sub>8</sub> D <sub>4</sub> H <sub>4</sub> O	[1][4]
Molecular Weight	124.17 g/mol	[1]
Synonyms	4-Methylbenzaldehyde-2,3,5,6-d <sub>4</sub> , 2,3,5,6-tetradeuterio-4-methylbenzaldehyde	[3][5]
Isotopic Purity	≥98 atom % D	[3][6]
Chemical Purity	≥96%	[3][6]

Table 2: Properties of p-Tolualdehyde (for reference)

Property	Value	Reference
CAS Number	104-87-0	[7]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O	[7][8]
Molecular Weight	120.15 g/mol	[7][8]
Appearance	Colorless to light yellow liquid	[7]
Boiling Point	204-205 °C (lit.)	
Density	1.019 g/mL at 25 °C (lit.)	
Refractive Index	n <sub>20/D</sub> 1.545 (lit.)	
Purity (GC)	≥97.0%	

## Applications in Research and Development

p-Tolualdehyde itself is a versatile compound used as a precursor in the synthesis of pharmaceuticals, agricultural chemicals, dyes, perfumes, and polymers.[9][10][11] The deuterated form, **p-tolualdehyde-d4**, finds its primary application as an internal standard in analytical chemistry.[1]

Key applications include:

- **Internal Standard for Bioanalytical Assays:** In pharmacokinetic and metabolic studies, **p-tolualdehyde-d4** can be used as an internal standard to accurately quantify the levels of p-tolualdehyde or structurally similar analytes in biological matrices such as plasma, urine, and tissue samples.
- **Tracer in Metabolic Studies:** The deuterium label allows researchers to trace the metabolic fate of p-tolualdehyde or related compounds in biological systems.[1]
- **Reference Standard in Chemical Analysis:** It is used as a reference standard for the quantification of p-tolualdehyde in various samples, including environmental and industrial materials.

## Experimental Protocols

### General Protocol for Use as an Internal Standard in LC-MS/MS Analysis

This protocol provides a general workflow for the use of **p-tolualdehyde-d4** as an internal standard for the quantification of an analyte (e.g., p-tolualdehyde) in a biological matrix.

#### 1. Preparation of Stock Solutions:

- Prepare a stock solution of the analyte (e.g., p-tolualdehyde) in a suitable organic solvent (e.g., methanol, acetonitrile) at a concentration of 1 mg/mL.
- Prepare a stock solution of the internal standard (**p-tolualdehyde-d4**) in the same solvent at a concentration of 1 mg/mL.

#### 2. Preparation of Calibration Standards and Quality Control Samples:

- Prepare a series of calibration standards by spiking the appropriate biological matrix (e.g., blank plasma) with known concentrations of the analyte.
- Add a fixed concentration of the internal standard (**p-tolualdehyde-d4**) to each calibration standard.
- Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.

### 3. Sample Preparation:

- To an aliquot of the unknown biological sample, add the same fixed amount of the internal standard (**p-tolualdehyde-d4**).
- Perform sample extraction to remove proteins and other interfering substances. Common techniques include protein precipitation, liquid-liquid extraction, or solid-phase extraction.
- Evaporate the organic extract to dryness under a stream of nitrogen and reconstitute in the mobile phase.

### 4. LC-MS/MS Analysis:

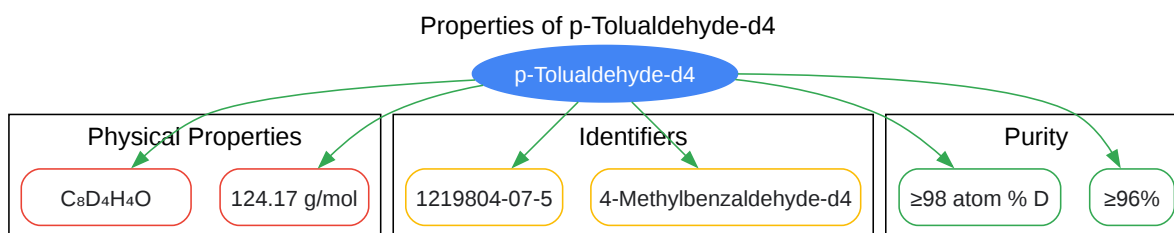
- Inject the prepared samples, calibration standards, and QC samples into the LC-MS/MS system.
- Develop a chromatographic method to achieve separation of the analyte from other matrix components.
- Optimize the mass spectrometer parameters for the detection of the analyte and the internal standard. This involves selecting appropriate precursor and product ions for multiple reaction monitoring (MRM).

### 5. Data Analysis:

- Generate a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the analyte for the calibration standards.
- Use the calibration curve to determine the concentration of the analyte in the unknown samples based on their measured peak area ratios.

## Visualizations

Diagram 1: General Properties of **p-Tolualdehyde-d4**

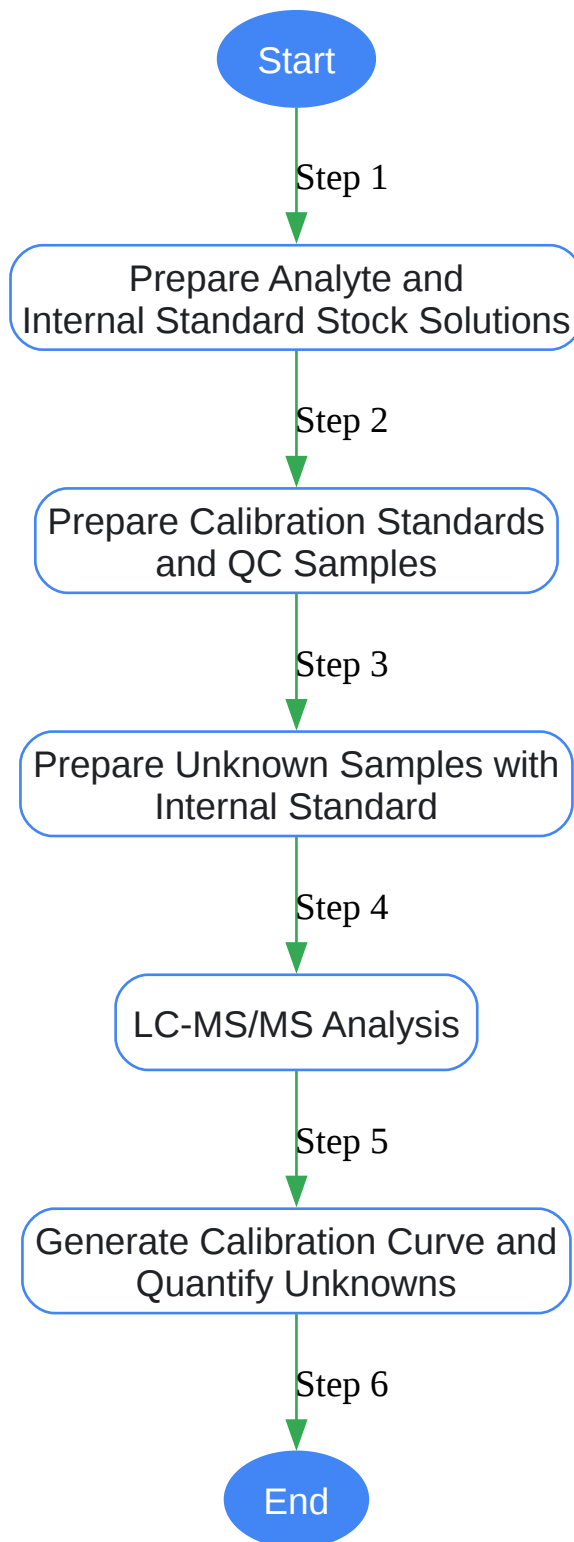


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Caption: Key properties of **p-Tolualdehyde-d4**.

Diagram 2: Experimental Workflow for LC-MS/MS Quantification

## LC-MS/MS Quantification Workflow



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Caption: Workflow for using an internal standard in LC-MS/MS.

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